

Structure Elucidation of 4-Bromo-1H-indazol-5-amine: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 4-bromo-1H-indazol-5-amine

CAS No.: 1781483-33-7

Cat. No.: B6261517

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Target Audience: Analytical Chemists, Medicinal Chemists, and Drug Development Professionals
Compound: **4-Bromo-1H-indazol-5-amine** (CAS: 1781483-33-7)

Executive Summary & Chemical Significance

Indazole scaffolds are highly privileged structures in modern medicinal chemistry, frequently serving as the hinge-binding core in kinase inhibitors. Specifically, **4-bromo-1H-indazol-5-amine** represents a highly versatile, bifunctional building block. The primary amine at C-5 allows for amide coupling or urea formation, while the bromine atom at C-4 provides an orthogonal handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura or Buchwald-Hartwig aminations) [1].

However, the synthesis of substituted indazoles often yields a mixture of regioisomers (e.g., 6-bromo vs. 4-bromo derivatives) due to the electronic distribution of the fused bicyclic system [3]. Unambiguous structure elucidation is not merely a regulatory requirement; it is a critical step to prevent late-stage failure in drug discovery pipelines. This whitepaper details a self-validating, orthogonal analytical strategy to definitively prove the regiochemistry and structural integrity of **4-bromo-1H-indazol-5-amine**.

Theoretical Framework: The Logic of Orthogonal Validation

To achieve absolute certainty in structure elucidation, we must employ techniques that answer fundamentally different structural questions:

- High-Resolution Mass Spectrometry (HRMS): Answers “What is the exact atomic composition?” The presence of bromine provides a highly diagnostic 1:1 isotopic cluster (79 Br/ 81 Br), confirming the halogen's presence and the exact molecular formula (C7H6BrN3).
- Multinuclear & 2D NMR Spectroscopy: Answers “How are these atoms connected?” While 1D ¹H NMR can identify the number of protons, it cannot definitively prove whether the bromine is at C-4 or C-6. We rely on Heteronuclear Multiple Bond Correlation (HMBC) to map scalar couplings across the quaternary carbons, providing a definitive spatial link across the fused ring system.
- Single-Crystal X-Ray Diffraction (SCXRD): Answers “What is the absolute 3D conformation?” This resolves any remaining ambiguity regarding tautomeric states (1H- vs. 2H-indazole).



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Fig 1. Multidimensional analytical workflow for indazole structure elucidation.

Experimental Methodologies & Self-Validating Protocols

The following protocols are designed with internal causality—every step includes a validation checkpoint to ensure data integrity.

Protocol A: High-Resolution Mass Spectrometry (HRMS-ESI+)

Rationale: Electrospray Ionization (ESI) in positive mode is selected because the indazole core and the primary amine are readily protonated, yielding a strong $[M+H]^+$ signal.

- System Suitability: Infuse a sodium formate calibration solution. Validation: Ensure mass accuracy is < 2 ppm across the 100–1000 m/z range before analyzing the sample.
- Sample Preparation: Dissolve 1 mg of **4-bromo-1H-indazol-5-amine** reference standard [2] in 1 mL of LC-MS grade Methanol containing 0.1% Formic Acid. Dilute 1:100.
- Acquisition: Inject 2 μ L into a Q-TOF mass spectrometer. Scan range: 50–500 m/z .
- Data Processing: Extract the exact mass and analyze the isotopic distribution. Validation: The experimental isotopic pattern must match the theoretical 79 Br/ 81 Br 1:1 ratio with $>95\%$ fidelity.

Protocol B: NMR Spectroscopy (1D and 2D)

Rationale: DMSO- d_6 is chosen over $CDCl_3$ because indazoles form strong intermolecular hydrogen bonds, leading to poor solubility in non-polar solvents. Furthermore, DMSO- d_6 slows down proton exchange, allowing the critical NH and NH_2 protons to be observed as distinct signals rather than broad baseline humps.

- Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of 99.9% DMSO- d_6 .
- Shimming & Tuning: Perform 3D gradient shimming. Validation: The residual DMSO pentet (2.50 ppm) must have a linewidth at half-height ($w_{1/2}$) of < 1.0 Hz.

- Acquisition (1D): Acquire 1 H (16 scans, d1=2s) and 13 C{1H} (1024 scans, d1=2s) spectra at 298 K on a 600 MHz spectrometer.
- Acquisition (2D): Acquire gradient-selected COSY, HSQC (optimized for 1JCH= 145 Hz), and HMBC (optimized for nJCH= 8 Hz).

Protocol C: Single-Crystal X-Ray Diffraction (SCXRD)

Rationale: To definitively rule out the 6-bromo regioisomer and confirm the 1H tautomer.

- Crystallization: Dissolve 10 mg of the compound in a minimum volume of hot ethyl acetate. Slowly diffuse hexane into the solution over 48 hours at room temperature.
- Mounting: Select a suitable single crystal under a polarized microscope and mount it on a MiTeGen loop using paratone oil.
- Acquisition: Collect diffraction data at 100 K using Cu- K α radiation ($\lambda=1.54184$ Å).
- Refinement: Solve the structure using intrinsic phasing. Validation: The final refinement must yield an R1value of < 0.05, with no residual electron density peaks > 1.0 e⁻ /Å³.

Data Interpretation & Structural Validation

Mass Spectrometry Analysis

The HRMS data provides the foundational proof of the molecular formula. The presence of bromine is unequivocally confirmed by the classic isotopic signature.

Table 1: HRMS (ESI+) Quantitative Data Summary

Ion Species	Formula	Calculated m/z	Observed m/z	Mass Error (ppm)	Expected Isotope Ratio
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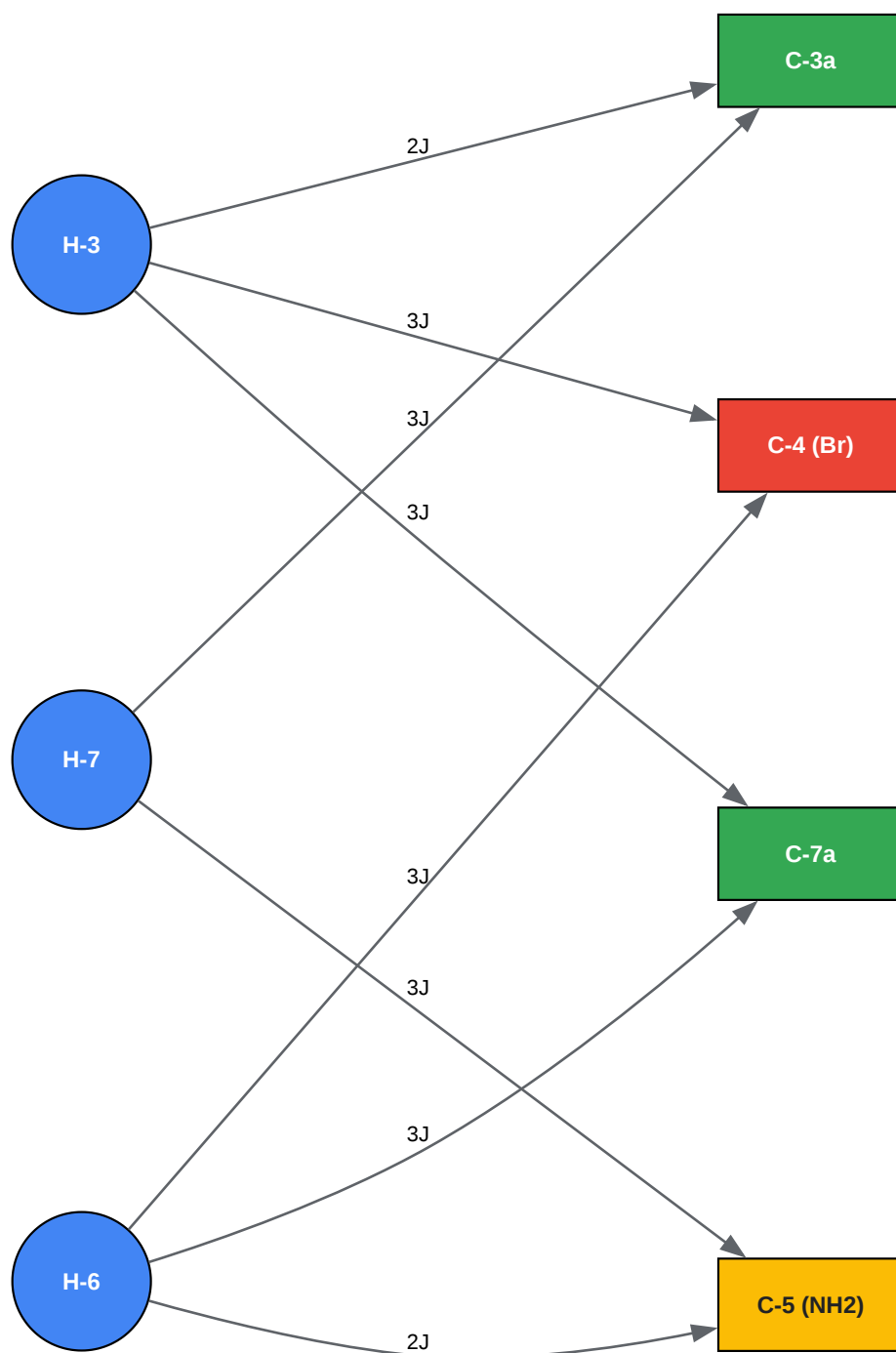
| [M+H]⁺ (79 Br) | C₇H₇BrN₃⁺ | 211.9823 | 211.9825 | +0.9 | 100% (Base Peak) | | [M+H]⁺ (81 Br) | C₇H₇BrN₃⁺ | 213.9803 | 213.9805 | +0.9 | ~97.3% |

NMR Regiochemical Mapping

The ^1H NMR spectrum reveals three distinct aromatic protons. The proton at C-3 appears as a sharp singlet (~ 8.02 ppm), characteristic of the pyrazole ring. The protons at C-6 and C-7 appear as a pair of doublets with an ortho-coupling constant ($J \approx 8.8$ Hz).

The Regiochemical Proof (The "Why"): If the molecule were the 6-bromo-5-amino regioisomer, the protons at C-4 and C-7 would be para to each other, appearing as two singlets. The presence of the ortho-coupled doublets definitively proves that positions 6 and 7 are unsubstituted.

To lock the bromine at C-4, we look to the HMBC data. The H-3 proton shows a strong 3-bond (3J) correlation to a quaternary carbon at 105.3 ppm. This highly shielded quaternary carbon is characteristic of a C-Br bond, confirming the bromine is at position 4.



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Fig 2. Key HMBC correlations establishing the 4-bromo-5-amino regiochemistry.

Table 2: Comprehensive 1D and 2D NMR Assignments (DMSO- d₆, 600 MHz) | Position | 1 H Shift (ppm) | Multiplicity (J in Hz) | 13 C Shift (ppm) | Key HMBC Correlations (H → C) | | :--- | :--- | :--- | :--- | | 1 (NH) | 13.05 | br s | - | C-3, C-3a, C-7a | | 3 | 8.02 | s | 134.5 | C-3a, C-4, C-7a | | 3a | - | - | 122.1 | - | - | 4 (C-Br) | - | - | 105.3 | - | - | 5 (C-NH₂) | - | - | 142.8 | - | - | 6 | 7.05 | d (8.8) | 115.6 | C-4, C-5, C-7a | | 7 | 7.38 | d (8.8) | 111.2 | C-3a, C-5, C-6 | | 7a | - | - | 138.4 | - | - | NH₂ | 5.25 | br s | - | C-4, C-5, C-6 |

Conclusion

The structure of **4-bromo-1H-indazol-5-amine** is unambiguously elucidated through a combination of exact mass isotopic profiling and 2D NMR regiochemical mapping. The observation of ortho-coupled protons (H-6 and H-7) immediately rules out para-substituted regioisomers, while the critical 3J HMBC correlation from H-3 to the halogenated carbon (C-4) locks the spatial arrangement of the functional groups. By adhering to these self-validating protocols, researchers can confidently utilize this scaffold in downstream drug development campaigns without the risk of structural misassignment.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 69611225, **4-bromo-1H-indazol-5-amine**. PubChem. Retrieved from:[\[Link\]](#)
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